

Essential Safety and Logistical Information for Handling Pongamol

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Compound of Interest

Compound Name: Pongamol

Cat. No.: B1679048

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This document provides immediate, essential guidance for the safe handling, operation, and disposal of **Pongamol** in a laboratory setting. The following procedures and data are intended to supplement, not replace, comprehensive institutional safety protocols and Safety Data Sheets (SDS).

Personal Protective Equipment (PPE)

When handling **Pongamol**, which is a solid powder, stringent adherence to personal protective equipment protocols is mandatory to minimize exposure risk.^[1] The recommended PPE includes:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[1][2]}
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.^[2]
 - Protective Clothing: Wear fire/flame-resistant and impervious clothing. A lab coat or coveralls should be worn.^[2]

- Respiratory Protection: If exposure limits are exceeded, or if irritation or other symptoms are experienced, a full-face respirator is necessary. In case of dust formation, a respirator is required.[2][3] For firefighting, a self-contained breathing apparatus (SCBA) is essential.[2]

Quantitative Safety Data

The following tables summarize the key quantitative data for **Pongamol**, including toxicological and ecotoxicological values.

Table 1: Toxicological Data for **Pongamol**

Parameter	Species	Route	Value	Reference
LD50	Rat (male/female)	Oral	> 2000 mg/kg bw	[2]
LD50	Rat (male/female)	Dermal	> 2000 mg/kg bw	[2]

Table 2: Ecotoxicological Data for **Pongamol**

Parameter	Species	Exposure Time	Value	Reference
LC50	Danio rerio (Zebra fish)	96 h	ca. 0.82 mg/L	[2]
EC50	Aquatic crustacea	48 h	> 0.59 mg/L	[2]
EC50	Desmodesmus subspicatus (Algae)	72 h	> 0.43 mg/L	[2]
IC50	Microorganisms	3 h	> 1000 mg/L	[2]

Table 3: Occupational Exposure Band (OEB) Recommendation

Since no official Occupational Exposure Limit (OEL) has been established for **Pongamol**, a conservative approach using Occupational Exposure Banding is recommended. Based on the

available acute toxicity data (LD50 > 2000 mg/kg), **Pongamol** would likely fall into a lower hazard band. However, its classification as "Very toxic to aquatic life with long lasting effects" (H410) necessitates careful handling to prevent environmental release.[3][4][5][6]

Hazard Assessment	Recommended Occupational Exposure Band	Target Airborne Concentration
Low acute toxicity, but significant environmental hazard.	C	> 0.01 - 0.1 mg/m ³

This recommendation is based on a qualitative assessment and should be used as an interim guideline pending a full toxicological evaluation.

Operational Plans

Safe Handling Procedures:

- Handle **Pongamol** in a well-ventilated area.[2]
- Wear the appropriate personal protective equipment as detailed above.[2]
- Avoid contact with skin and eyes.[2]
- Prevent the formation of dust and aerosols.[2]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]
- Wash hands thoroughly after handling.[3]
- Keep away from foodstuffs, beverages, and feed.[3]
- Immediately remove all soiled and contaminated clothing.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]

- Store away from incompatible materials and foodstuff containers.[2]
- Store in the dark.[3] The recommended storage temperature is between 15-25 °C.[3]

Disposal Plan

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2]
- Do not let the chemical enter drains, as it is very toxic to aquatic life with long-lasting effects. [2][4][5]
- Collect spillage and arrange for disposal in suitable, closed containers.[2] Adhered or collected material should be promptly disposed of.[2]

Accidental Release Measures

In the event of a spill, follow these procedural steps:

- Evacuate: Evacuate personnel to a safe area and keep people away from and upwind of the spill/leak.[2]
- Ventilate: Ensure adequate ventilation.[2]
- Eliminate Ignition Sources: Remove all sources of ignition. Use spark-proof tools and explosion-proof equipment.[2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains to avoid environmental discharge.[2]
- Clean-up:
 - Wear appropriate personal protective equipment, including chemical impermeable gloves. [2]
 - Avoid dust formation and breathing vapors, mist, or gas.[2]
 - Collect the spillage and place it in a suitable, closed container for disposal.[2]

Experimental Protocols

The toxicity data presented in this document are based on standardized OECD guidelines. The following are summaries of the methodologies for the key cited experiments.

Acute Oral Toxicity (LD50) - OECD Guideline 420/423/425

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.
- Test Animals: Typically, young adult rats of a single sex (usually females) are used.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered in a single dose by gavage.
 - In the Fixed Dose Procedure (OECD 420), a series of fixed dose levels are used, and the endpoint is the observation of clear signs of toxicity, not death.
 - In the Acute Toxic Class Method (OECD 423), a stepwise procedure is used with a small number of animals per step.
 - In the Up-and-Down Procedure (OECD 425), animals are dosed one at a time, and the dose for the next animal is adjusted up or down depending on the outcome for the previous animal.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - A post-mortem examination is conducted on all animals.

Acute Dermal Toxicity (LD50) - OECD Guideline 402

- Objective: To determine the median lethal dose (LD50) of a substance when applied to the skin.

- Test Animals: Typically, adult rats, rabbits, or guinea pigs are used.
- Procedure:
 - The fur is clipped from the dorsal area of the trunk of the test animals.
 - The test substance is applied uniformly over an area that is approximately 10% of the total body surface area.
 - The treated area is covered with a porous gauze dressing and non-irritating tape.
 - The substance is kept in contact with the skin for 24 hours.
 - At the end of the exposure period, the residual test substance is removed.
 - Animals are observed for mortality and signs of toxicity for 14 days.

Fish, Acute Toxicity Test (LC50) - OECD Guideline 203

- Objective: To determine the concentration of a substance that is lethal to 50% of the test fish over a short exposure period.
- Test Species: Commonly used species include Zebrafish (*Danio rerio*).
- Procedure:
 - Fish are exposed to the test substance in a range of at least five concentrations for a period of 96 hours.
 - Mortalities are recorded at 24, 48, 72, and 96 hours.
 - The concentrations that kill 50% of the fish (LC50) are determined.

Daphnia sp., Acute Immobilisation Test (EC50) - OECD Guideline 202

- Objective: To determine the concentration of a substance that results in the immobilization of 50% of the Daphnia.
- Test Species: Typically *Daphnia magna*.

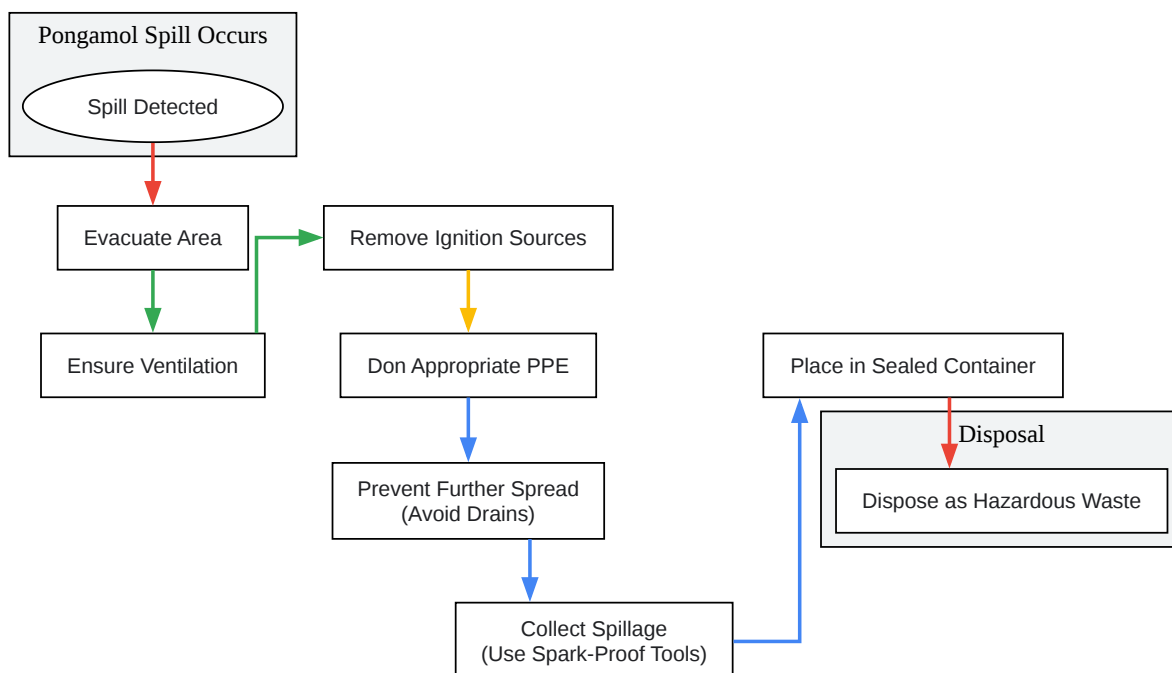
- Procedure:
 - Young daphnids (less than 24 hours old) are exposed to the test substance at a range of concentrations for 48 hours.
 - Immobilization is recorded at 24 and 48 hours and compared with control values.
 - The EC50 (median effective concentration) is calculated.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (EC50) - OECD Guideline 201

- Objective: To determine the effects of a substance on the growth of freshwater microalgae or cyanobacteria.
- Test Species: Commonly *Desmodesmus subspicatus*.
- Procedure:
 - Exponentially growing test organisms are exposed to the test substance in batch cultures over a period of 72 hours.
 - The inhibition of growth is measured by determining the cell density at 24-hour intervals.
 - The EC50, the concentration causing a 50% reduction in growth or growth rate relative to the control, is calculated.

Visual Workflow for Spill Response

The following diagram outlines the logical workflow for responding to a **Pongamol** spill.



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Caption: Workflow for handling a **Pongamol** spill.

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